

Technical Guide on the Stability of (2,4-diMethylphenyl)(2-nitrophenyl)sulfane

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Compound of Interest

Compound Name: (2,4-diMethylphenyl)(2-nitrophenyl)sulfane

Cat. No.: B569330

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DISCLAIMER: A comprehensive search of publicly available scientific literature, patent databases, and commercial supplier information did not yield specific stability studies for **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane**. The information that follows is based on the compound's role as a known intermediate in pharmaceutical synthesis and general chemical principles. The detailed quantitative data, experimental protocols for stability-indicating assays, and degradation pathways requested for a full technical guide are not available in the public domain and are likely proprietary information.

Introduction

(2,4-diMethylphenyl)(2-nitrophenyl)sulfane is a chemical compound primarily recognized for its role as a key intermediate in the synthesis of Vortioxetine, an antidepressant medication.^[1]^[2] It is also identified as "Vortioxetine Impurity 51".^[3] Given its function as a synthetic precursor in the pharmaceutical industry, understanding its stability is critical for ensuring the quality, purity, and safety of the final active pharmaceutical ingredient (API). This guide provides an overview of the known information and outlines the necessary experimental framework for a comprehensive stability assessment.

Chemical and Physical Properties

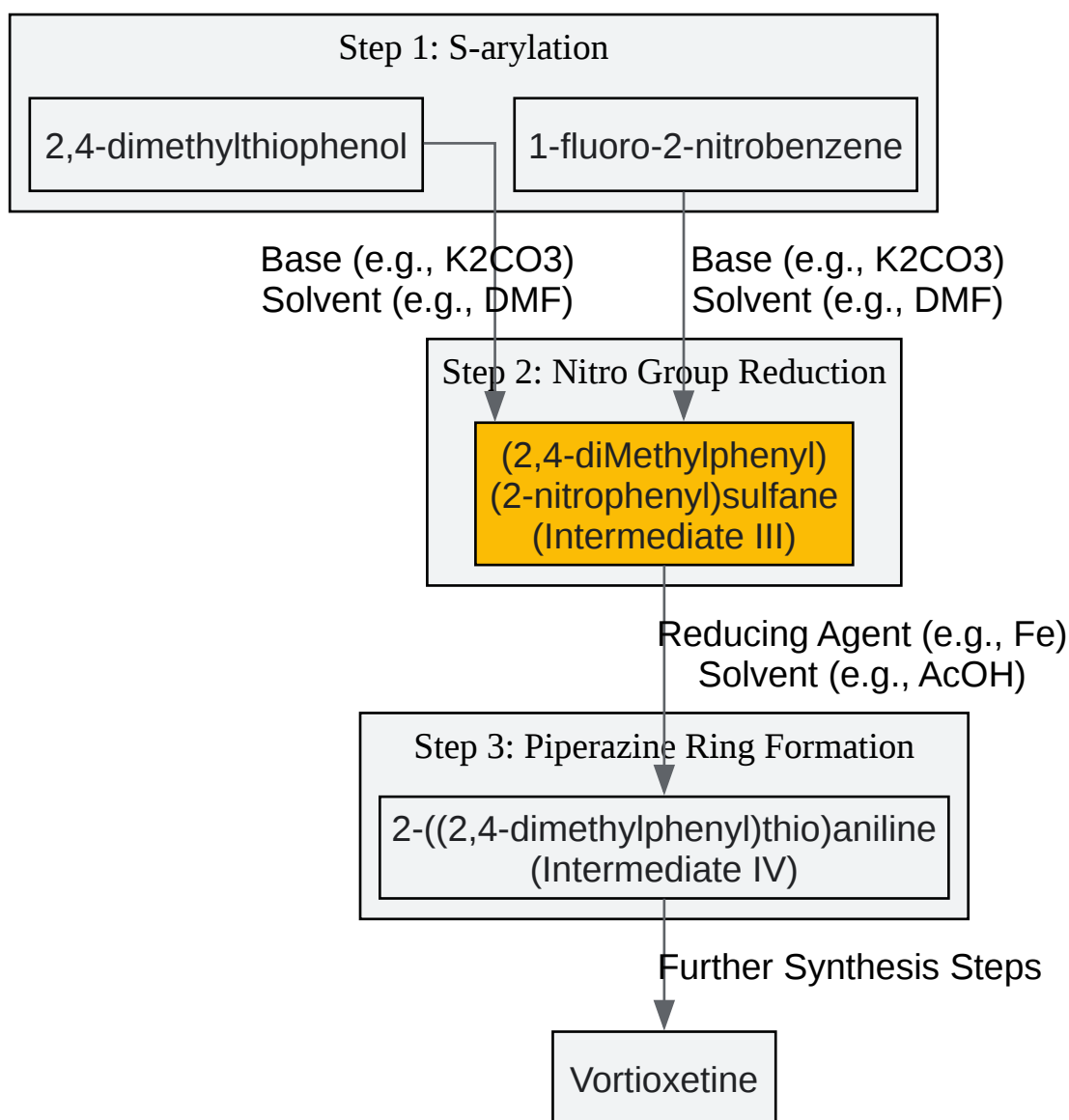
A summary of the basic properties of **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane** is presented below. This data is compiled from chemical supplier catalogs and public chemical databases.

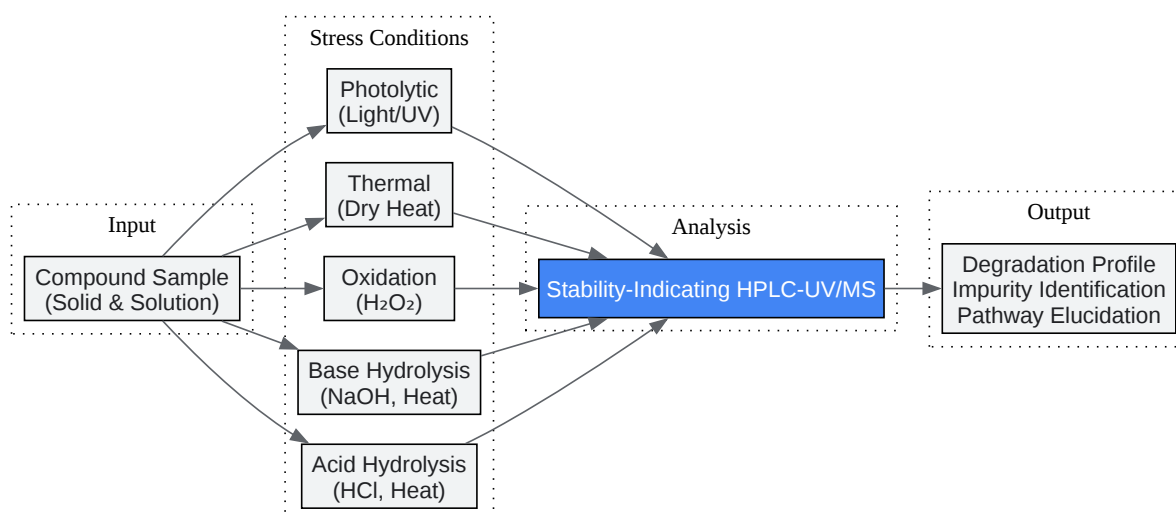
| Property | Value | Source |
|--------------------|---|-----------------|
| IUPAC Name | 2,4-dimethyl-1-(2-nitrophenyl)sulfanylbenzene | PubChem[3] |
| CAS Number | 1610527-49-5 | Sigma-Aldrich |
| Molecular Formula | C ₁₄ H ₁₃ NO ₂ S | PubChem[3] |
| Molecular Weight | 259.33 g/mol | PubChem[3] |
| Physical Form | Light yellow to yellow solid | ChemicalBook[4] |
| Storage Conditions | Room Temperature, Sealed in Dry | Sigma-Aldrich |

Known Reactivity and Role in Synthesis

The primary documented role of **(2,4-diMethylphenyl)(2-nitrophenyl)sulfane** is as intermediate (III) in the synthesis of Vortioxetine, as detailed in European Patent EP 2981520 B1.[1] The synthetic pathway involves the S-arylation of 2,4-dimethylthiophenol to form the sulfane, followed by the reduction of the nitro group to an aniline derivative.

The general workflow described in the patent literature is illustrated below.





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References

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- 3. (2,4-diMethylphenyl)(2-nitrophenyl)sulfane | C₁₄H₁₃NO₂S | CID 86275623 - PubChem [pubchem.ncbi.nlm.nih.gov]
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- To cite this document: BenchChem. [Technical Guide on the Stability of (2,4-diMethylphenyl)(2-nitrophenyl)sulfane]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b569330#stability-studies-of-2-4-dimethylphenyl-2-nitrophenyl-sulfane>]

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